

Triclosan-13C6 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Triclosan-13C6

Cat. No.: B15556732

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An In-depth Technical Guide to the Safety Data Sheet of **Triclosan-13C6**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety data sheet (SDS) for chemical compounds is paramount for ensuring laboratory safety and proper handling. This guide provides a detailed overview of the safety information for **Triclosan-13C6**, an isotopically labeled form of the broad-spectrum antibacterial agent, Triclosan. While specific SDSs for **Triclosan-13C6** may be limited, the safety profile is predominantly based on the extensive data available for its non-labeled counterpart, Triclosan, as isotopic labeling with ^{13}C does not significantly alter its chemical reactivity or toxicological properties.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the first step in safe handling. The following table summarizes the key quantitative data for **Triclosan-13C6**.

Property	Value	Source
Molecular Formula	C ₆ ¹³ C ₆ H ₇ Cl ₃ O ₂	[1][2]
Molecular Weight	295.5 g/mol	[1][2]
Appearance	White solid / powder	[1][3]
Melting Point	55-57 °C (131-135 °F)	[3]
Boiling Point	120 °C (248 °F)	[3]
Density	1.49 g/cm ³	[3]
Vapor Pressure	3.0002 x 10 ⁻⁵ mm Hg (at 20 °C)	[4]
Water Solubility	Slightly soluble (17 mg/L)	[3][4]
Purity	>95% (HPLC)	[2]

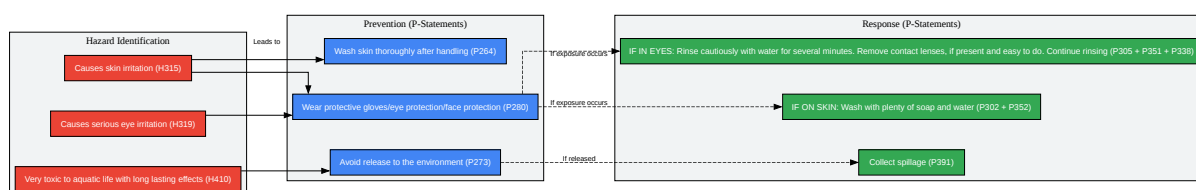
Toxicological Data

The toxicological profile of Triclosan provides insight into its potential hazards upon exposure. The following data is for the unlabeled Triclosan and is considered representative for **Triclosan-13C6**.

Test	Species	Route	Value	Source
LD50	Rat	Oral	3700 mg/kg	[4]
LD50	Rabbit	Dermal	>6000 mg/kg	[4]
LC50	Rat	Inhalation	>140 mg/kg	[4]
Skin Irritation	Human	-	0.75 mg/3d-l (Mild)	[4]
Skin Irritation	Rabbit	-	10% (Mild)	[4]
Eye Irritation	-	-	Severe	[4]

Hazard Identification and Safety Precautions

Based on the available safety data, a logical workflow for hazard identification and the implementation of safety precautions is essential. The following diagram illustrates this process.



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Caption: Hazard Identification and Corresponding Safety Measures for **Triclosan-13C6**.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in Safety Data Sheets are not typically provided within the SDS itself. These documents summarize the results from studies conducted under standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For researchers requiring the specific methodologies, it is recommended to consult the primary toxicological literature or databases such as the Registry of Toxic Effects of Chemical Substances (RTECS) for the substance in question.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- Avoid all personal contact, including inhalation of dust.[\[4\]](#)
- Use in a well-ventilated area, such as a laboratory fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side-shields, and a lab coat.[\[5\]](#)
- Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)

Storage:

- Keep containers securely sealed when not in use.[\[4\]](#)
- Store in a dry, well-ventilated place.[\[5\]](#)
- Recommended storage temperature is +4°C.[\[2\]](#)
- Avoid storage with incompatible materials such as strong oxidizing agents.[\[4\]](#)

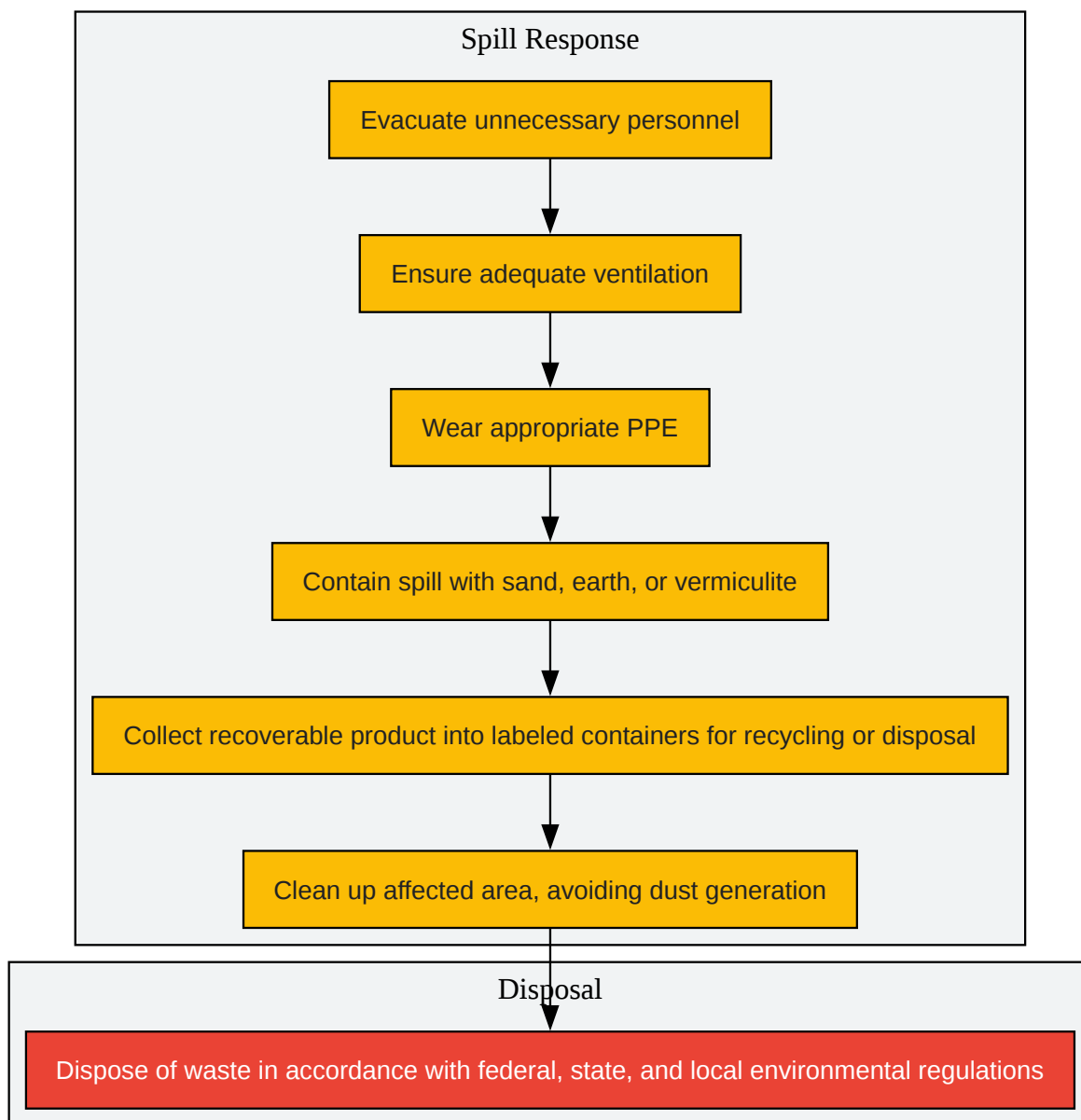
First Aid Measures

In the event of accidental exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician.	[5]
Skin Contact	Remove contaminated clothing. Wash the affected skin with soap and plenty of water. Seek medical attention if irritation persists.	[5]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15-20 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	[7]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[5]

Spill and Disposal Procedures

A clear workflow for managing spills and disposing of waste is crucial for environmental and personal safety.



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Caption: Workflow for Spill Response and Disposal of **Triclosan-13C6**.

Conclusion

The safety data for **Triclosan-13C6**, largely extrapolated from its non-labeled form, indicates that it is a substance that requires careful handling. It is a skin and serious eye irritant and is very toxic to aquatic life.[8] Researchers, scientists, and drug development professionals must adhere to the outlined safety precautions, handling procedures, and disposal methods to ensure a safe working environment and minimize environmental impact. Always consult the most recent version of the Safety Data Sheet provided by the supplier before use.

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